

Safeguarding Your Research: A Comprehensive Guide to Handling 1-Chloro-2-iodobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2-iodobenzene

Cat. No.: B047295

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **1-Chloro-2-iodobenzene**, ensuring the protection of personnel and the integrity of your research.

1-Chloro-2-iodobenzene is a halogenated aromatic compound widely utilized in organic synthesis.^[1] While a valuable building block, it presents hazards that necessitate strict adherence to safety protocols. This document outlines the necessary personal protective equipment (PPE), safe handling procedures, emergency first aid measures, and proper disposal methods.

Hazard Identification and Personal Protective Equipment (PPE)

1-Chloro-2-iodobenzene is classified as an irritant.^[2] It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[3][4]} Therefore, robust personal protective measures are mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3][5]	Protects against splashes and vapors that can cause serious eye irritation.[3]
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[6][7]	Prevents skin contact which can cause irritation.[3]
Skin and Body Protection	Laboratory coat. Fire/flammable resistant and impervious clothing is recommended.[3][6]	Minimizes contact with skin and protects from potential splashes.
Respiratory Protection	Use only in a well-ventilated area or under a chemical fume hood.[3][8] If exposure limits are exceeded, a full-face respirator with a multi-purpose combination respirator cartridge (US) or type ABEK (EN14387) respirator filter is necessary.[2]	Prevents inhalation of vapors which may cause respiratory tract irritation.[5]

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure risks and maintain the chemical's stability.

Operational Plan:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[9] All personnel must be trained on the hazards and safe handling procedures.
- Handling: Conduct all work with **1-Chloro-2-iodobenzene** in a well-ventilated area, preferably within a chemical fume hood.[3][8] Avoid breathing vapors or mists.[8] Prevent contact with skin and eyes.[6]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[3][5] Keep away from strong oxidizing agents.[8][10] The substance is light-sensitive and should be stored accordingly.[10][11]

Emergency Procedures and First Aid

In the event of exposure, immediate action is crucial.

Table 2: First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[5][12] If skin irritation occurs, get medical advice/attention.[12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[3][5] Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink 2-4 cupfuls of milk or water if the person is conscious and alert.[5] Seek immediate medical attention.

Spill and Disposal Plan

Accidental spills and waste must be managed carefully to prevent environmental contamination and personnel exposure.

Spill Response:

- Evacuate: Evacuate unnecessary personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Absorb the spill with inert material (e.g., dry sand, earth, or vermiculite).[13] Do not use combustible materials, such as sawdust.
- Collect: Collect the absorbed material and place it in a suitable, closed, and labeled container for disposal.[10]
- Clean: Clean the spill area thoroughly with soap and water.

Disposal:

1-Chloro-2-iodobenzene and its containers must be disposed of as hazardous waste.[14] Follow all federal, state, and local regulations for hazardous waste disposal.[15] Contact a licensed professional waste disposal service to arrange for pickup and disposal.[13] Do not allow the chemical to enter drains or waterways.[13]

Physical and Chemical Properties

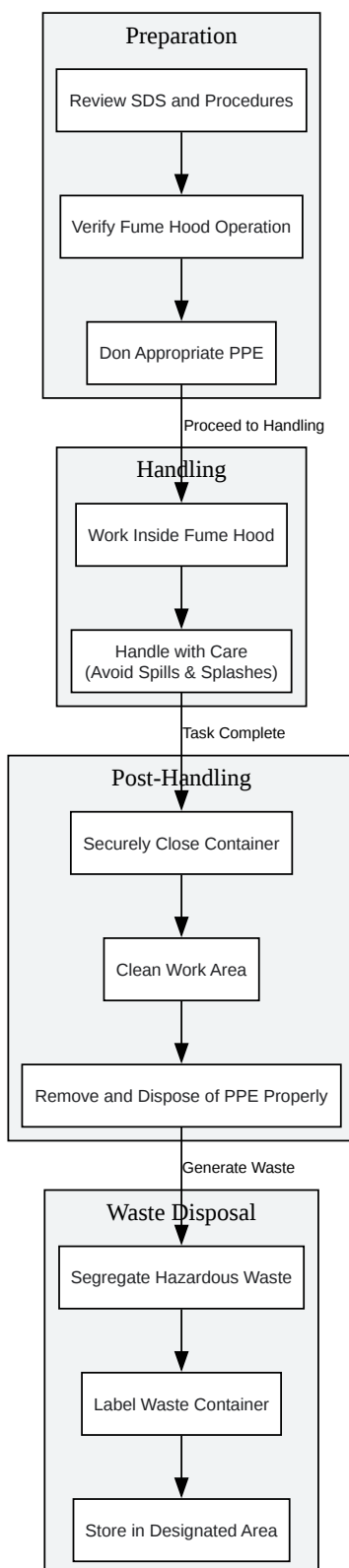
A summary of key quantitative data is provided below for easy reference.

Table 3: Physical and Chemical Properties of **1-Chloro-2-iodobenzene**

Property	Value
Molecular Formula	C ₆ H ₄ ClI[4]
Molecular Weight	238.45 g/mol [4]
Appearance	Clear, slightly yellow liquid[5]
Melting Point	1 °C[16]
Boiling Point	234-235 °C[16]
Density	1.952 g/mL at 25 °C[16]
Flash Point	111 °C[8]
Solubility in Water	Sparingly soluble[11]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Chloro-2-iodobenzene** from preparation to disposal.



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